

m-Chlorocumene analytical standard verification

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Compound Focus: m-Chlorocumene

CAS No.: 7073-93-0

Cat. No.: S1929357

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m-Chlorocumene Basic Data

The table below summarizes the key identification and physicochemical properties of **m-Chlorocumene** from the available sources.

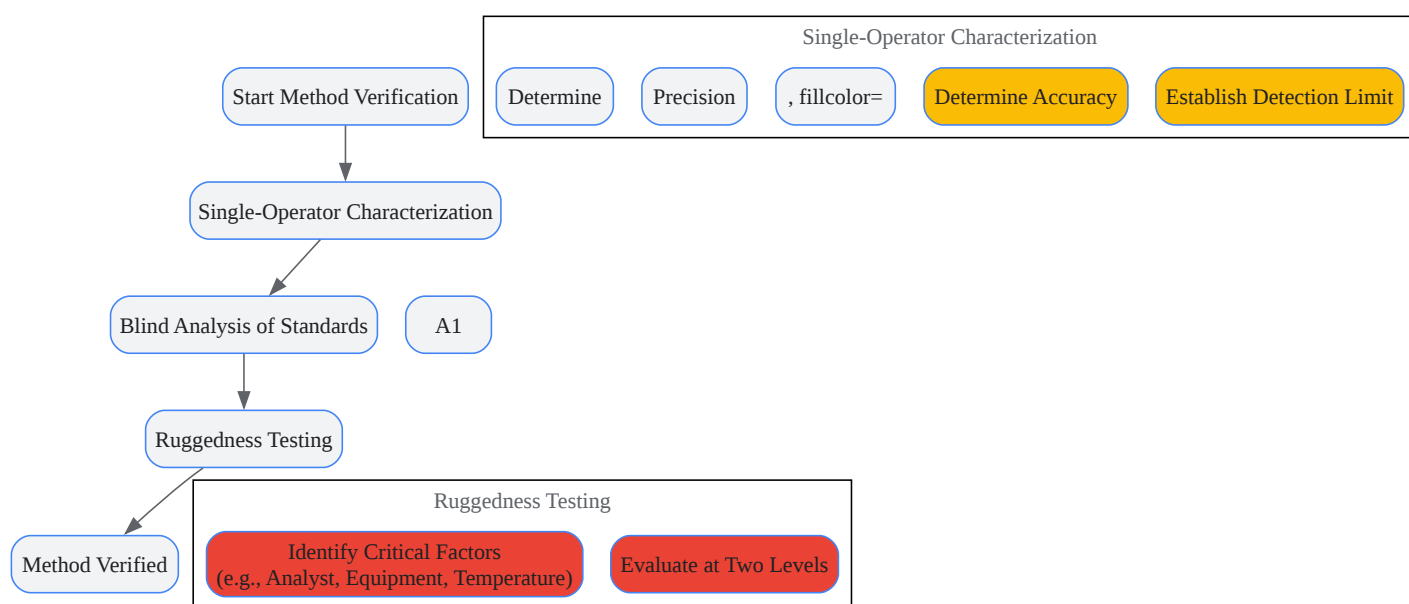
Property	Value / Description
CAS Registry Number	7073-93-0 [1] [2] [3]
Molecular Formula	C ₉ H ₁₁ Cl [1] [4] [2]
IUPAC Name	1-chloro-3-(propan-2-yl)benzene [2]
Molecular Weight	154.64 g/mol [4] [2]
Boiling Point	179.6 °C at 760 mmHg [2]
Flash Point	70.6 °C [2]
Density	1.021 g/cm ³ [2]
LogP	3.93 [4]

Property	Value / Description
InChI Key	MCGSDKVOKTWDRB-UHFFFAOYSA-N [1] [4] [2]

One search result also provided a single data point on reaction thermochemistry, reporting an enthalpy of reaction (Δ_rH°) of -3.35 ± 0.84 kJ/mol in the liquid phase [1].

A Framework for Your Analytical Verification

While direct experimental comparisons are not available, the general principles of analytical method verification can guide your work. The following workflow outlines the key stages in this process, from initial testing to ruggedness assessment.



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Here are the typical experimental protocols for the key stages shown in the diagram:

- **Single-Operator Characterization:** **This step involves a single analyst determining the method's fundamental performance.** **Precision** is found by analyzing at least 10 replicate portions of a standard sample [5]. **Accuracy** is evaluated by comparing the measured results to the known value of the standard using a statistical t-test [5]. The **detection limit** is determined by repeatedly analyzing an appropriate reagent blank [5].
- **Blind Analysis of Standards:** To eliminate bias, the analyst performs the method on standard samples whose concentrations are known only to a supervisor. The reported average must fall within three standard deviations (from the single-operator data) of the true value to be acceptable [5].
- **Ruggedness Testing:** This identifies which factors (e.g., different analysts, equipment brands, environmental conditions) significantly affect the results. The effect of each chosen factor is evaluated by performing the analysis at two levels (e.g., the specified temperature and an extreme temperature another lab might encounter) [5].

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References

1. m-chlorocumene - the NIST WebBook [webbook.nist.gov]
2. CAS 7073-93-0 m - Chlorocumene - Alfa Chemistry [alfa-chemistry.com]
3. m-chlorocumene | 7073-93-0 [amp.chemicalbook.com]
4. - m | SIELC Technologies Chlorocumene [sielc.com]
5. 14.2: Verifying the Method [chem.libretexts.org]

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